

Bolesatine in Cancer Cell Line Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *bolesatine*
CAS No.: 123896-30-0
Cat. No.: B1168742

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Introduction

Bolesatine, a cytotoxic glycoprotein isolated from the poisonous mushroom *Rubroboletus satanas*, has demonstrated potential as an anti-cancer agent.[1][2][3] This document provides detailed application notes and experimental protocols for the use of **bolesatine** in cancer cell line studies, based on existing research. **Bolesatine** exhibits a biphasic mode of action: at low concentrations, it can be mitogenic, while at higher concentrations, it inhibits protein synthesis and induces cell death.[4][5] Its primary mechanism of cytotoxicity involves the hydrolysis of GTP and ATP, leading to a subsequent inhibition of protein synthesis, classifying it as a nucleoside triphosphate phosphatase.[1]

Quantitative Data Summary

The following tables summarize the quantitative data reported for the biological activity of **bolesatine**.

Table 1: In Vitro Cytotoxicity and Inhibitory Concentrations of **Bolesatine**

Parameter	Cell Line / System	Value	Reference
IC50 (Protein Synthesis Inhibition)	SP2/O (thymic lymphosarcoma)	9.5 nM (0.6 µg/ml)	[6]
IC50 (Mitochondrial Protein Synthesis Inhibition)	Isolated Rat Mitochondria	530 nM	[7]
Proliferative Concentration Range	Vero Cells	1-10 ng/ml	[4][8]
Increase in DNA Synthesis	Vero Cells (at 1-10 ng/ml)	27-59%	[4][8]

 Table 2: In Vivo Toxicity of **Bolesatine**

Species	Route of Administration	LD50	Reference
Mice	Oral	3.3 mg/kg	[4]
Rats	Intraperitoneal	1 mg/kg	[1]
Rats	Intravenous	0.14 mg/kg	[1]

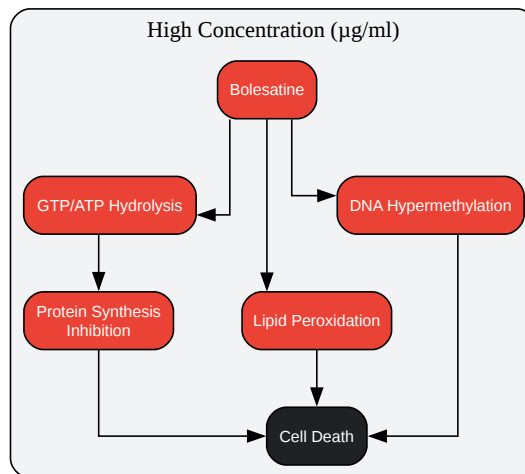
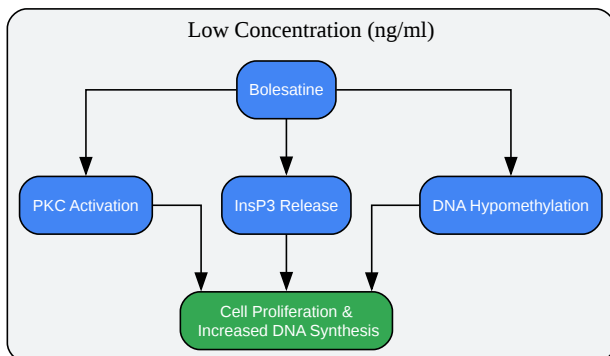
 Table 3: Effects of **Bolesatine** on Lipid Peroxidation in Vero Cells

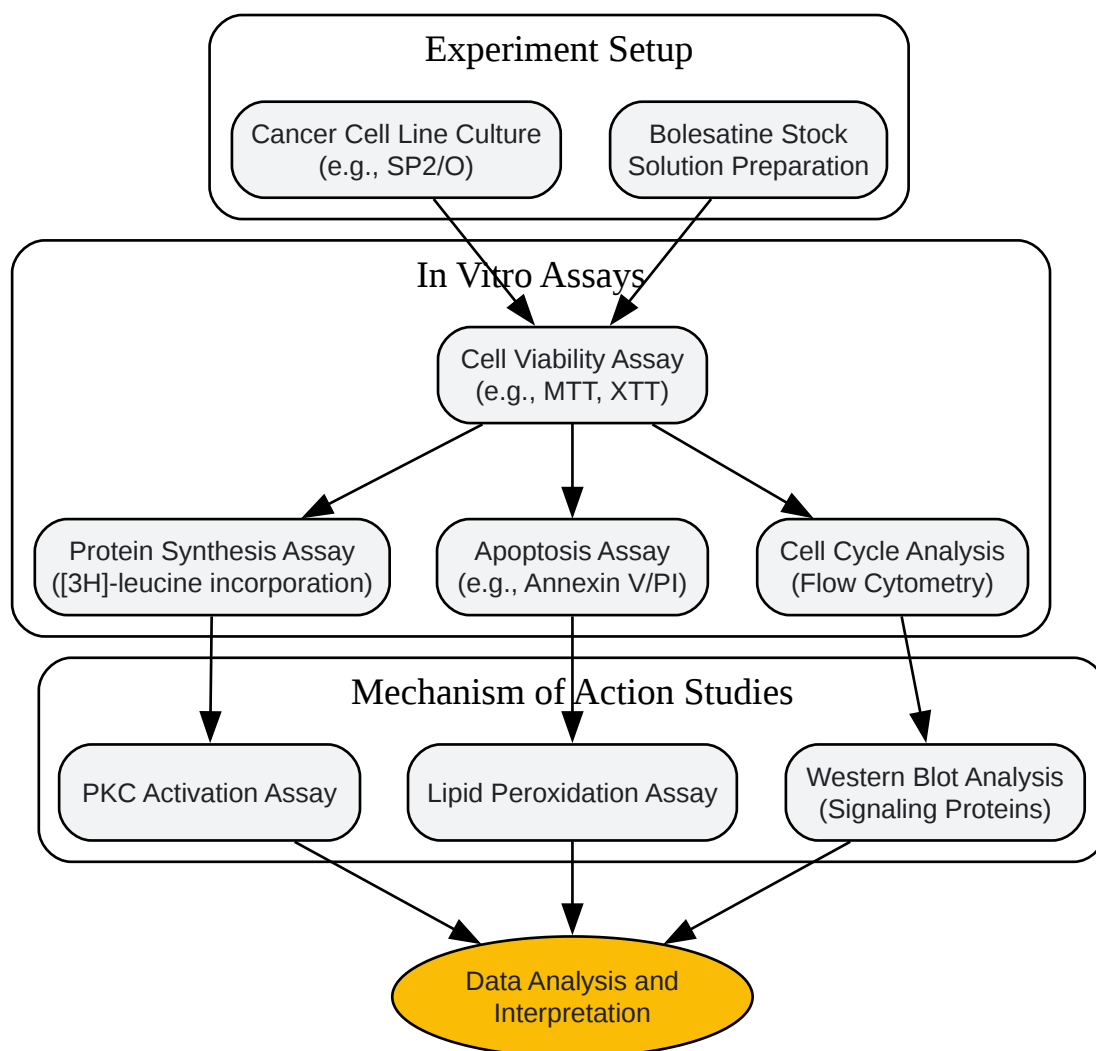
Bolesatine Concentration	Malondialdehyde (MDA) Production	Reference
Up to 10 ng/ml	No significant increase	[4][8]
> 20 ng/ml	Increased production	[4][8]
50 ng/ml	113 ng/mg of cellular proteins (baseline: 58 ng/mg)	[4][8]

Signaling Pathways and Mechanism of Action

Bolesatine's dual effects are mediated through distinct signaling pathways depending on its concentration.

- **Low Concentrations (Proliferative Effect):** At nanomolar concentrations, **bolesatine** acts as a mitogen. It activates Protein Kinase C (PKC) and stimulates the release of inositol trisphosphate (InsP3). This signaling cascade leads to increased DNA synthesis and cell proliferation. This effect is also associated with DNA hypomethylation.[4]
- **High Concentrations (Cytotoxic Effect):** At micromolar concentrations, **bolesatine**'s primary cytotoxic mechanism is the inhibition of protein synthesis through the hydrolysis of GTP and ATP.[1] This leads to cell death, which is also associated with increased lipid peroxidation and DNA hypermethylation.[4]





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References

- 1. mmsl.cz [mmsl.cz]
- 2. MMSL: MMSL, 2018 (vol. 87), issue 1 [mmsl.cz]
- 3. researchgate.net [researchgate.net]

- 4. Disposition of the toxic protein, bolesatine, in rats: its resistance to proteolytic enzymes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Effects of bolesatine on a cell line from the SP2/O thymic lymphosarcoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Properties of bolesatine, a translational inhibitor from Boletus satanas Lenz. Amino-terminal sequence determination and inhibition of rat mitochondrial protein synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Lipid peroxidation induced by bolesatine, a toxin of Boletus satanas: implication in m5dC variation in Vero cells related to inhibition of cell growth - PubMed [pubmed.ncbi.nlm.nih.gov]
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